

Personal protective equipment for handling VDM11

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Compound of Interest

Compound Name: VDM11

Cat. No.: B1662279

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Essential Safety and Handling Guide for VDM11

This guide provides critical safety and logistical information for the handling and disposal of **VDM11**, a potent cannabinoid reuptake inhibitor. Researchers, scientists, and drug development professionals should adhere to these procedures to ensure a safe laboratory environment.

VDM11, with the IUPAC name (5Z,8Z,11Z,14Z)-N-(4-Hydroxy-2-methylphenyl)icosa-5,8,11,14-tetraenamide, is a gold-colored oil that is sensitive to light.[1] It is essential to store it under an inert gas, such as argon, in a dark place at temperatures of -20°C or lower.[1]

Hazard Identification and Classification

VDM11 is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System (GHS).

Hazard Class	GHS Hazard Statement
Flammable liquids (Category 2)	H225: Highly flammable liquid and vapor[2]
Serious eye irritation (Category 2A)	H319: Causes serious eye irritation[2]
Respiratory sensitization (Category 1)	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[2]

Signal Word: Danger[2]

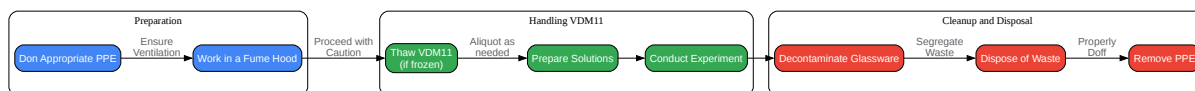
Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **VDM11**. The following table outlines the required PPE.

Body Part	Required PPE	Specifications
Eyes/Face	Safety glasses with side shields or goggles, and a face shield.	Must be worn at all times in the laboratory. A face shield is required when there is a splash hazard.
Hands	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Inspect gloves for any tears or punctures before use. Change gloves frequently and immediately if contaminated.
Body	Laboratory coat.	A flame-retardant lab coat is recommended. It should be fully buttoned.
Respiratory	Use in a well-ventilated area. A respirator may be required for certain procedures.	Work should be conducted in a chemical fume hood to minimize inhalation exposure. If aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge should be used.

Safe Handling and Operational Plan

A clear operational plan is crucial for the safe handling of **VDM11**. The following workflow outlines the key steps from preparation to cleanup.



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Caption: Workflow for the safe handling of **VDM11**.

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Incident	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

Proper disposal of **VDM11** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Labeling:

- Liquid Waste: Collect all liquid waste containing **VDM11** in a dedicated, labeled, and sealed container. The label should clearly state "Hazardous Waste: **VDM11**" and include the

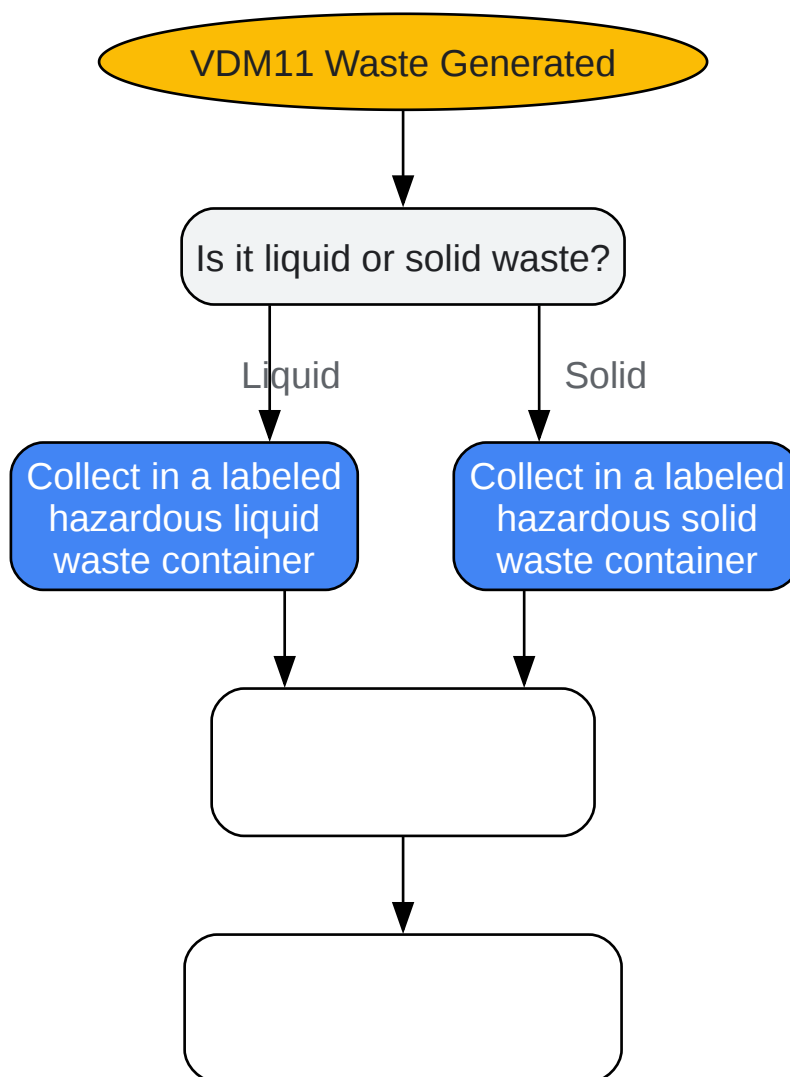
relevant hazard symbols.

- Solid Waste: All disposables contaminated with **VDM11** (e.g., pipette tips, gloves, absorbent pads) must be collected in a separate, labeled hazardous waste container.

Disposal Method:

- **VDM11** must not be disposed of with household garbage or poured down the drain.^[2]
- All waste must be disposed of through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.

The following diagram illustrates the decision-making process for **VDM11** waste disposal.



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Caption: Decision tree for the proper disposal of **VDM11** waste.

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References

- 1. VDM-11 - Wikipedia [en.wikipedia.org]
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